

# Personal protective equipment for handling **tert-Butyl 4-(methylamino)butylcarbamate**

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## Compound of Interest

Compound Name:	<i>tert-Butyl 4-(methylamino)butylcarbamate</i>
Cat. No.:	B179462

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## Essential Safety and Handling Guide for **tert-Butyl 4-(methylamino)butylcarbamate**

This guide provides immediate, essential safety protocols and logistical information for handling **tert-Butyl 4-(methylamino)butylcarbamate** (CAS No. 874831-66-0). The following procedures are designed for researchers, scientists, and drug development professionals to ensure a secure research environment.

### Chemical Safety Overview

**tert-Butyl 4-(methylamino)butylcarbamate** is a chemical intermediate used in laboratory settings.<sup>[1]</sup> It is classified as causing skin irritation, serious eye damage, and may cause respiratory irritation.<sup>[2]</sup> Adherence to strict safety protocols is mandatory when handling this compound.

## Physical and Chemical Properties

Molecular Formula	C <sub>10</sub> H <sub>22</sub> N <sub>2</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	202.29 g/mol <a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to light yellow liquid <a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	298.2 ± 23.0 °C (Predicted) <a href="#">[3]</a>
Density	0.941 ± 0.06 g/cm <sup>3</sup> (Predicted) <a href="#">[3]</a>
Storage Temperature	2-8°C, protect from light <a href="#">[3]</a>

Hazard Identification	GHS Classification
Skin Irritation	H315: Causes skin irritation <a href="#">[2]</a> <a href="#">[4]</a>
Eye Damage	H318: Causes serious eye damage <a href="#">[2]</a>
Respiratory Irritation	H335: May cause respiratory irritation <a href="#">[2]</a> <a href="#">[4]</a>
Acute Oral Toxicity	H302: Harmful if swallowed <a href="#">[4]</a>

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure and ensure personal safety. The following table outlines the recommended PPE for handling **tert-Butyl 4-(methylamino)butylcarbamate**, based on guidelines for similar carbamate compounds.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield. <a href="#">[5]</a> Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[5]</a>	To prevent contact with eyes, which can cause serious damage. <a href="#">[2]</a>
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber, neoprene). <a href="#">[6]</a> Inspect gloves for any tears or holes before use.	To prevent skin contact and irritation. <a href="#">[2]</a> <a href="#">[4]</a>
Body Protection	A lab coat or chemical-resistant apron worn over personal clothing. <a href="#">[5]</a> For larger quantities, consider a chemical-resistant suit.	To protect the skin from splashes and spills.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if working outside of a fume hood, if ventilation is inadequate, or if aerosols may be generated. <a href="#">[5]</a>	To prevent respiratory tract irritation. <a href="#">[2]</a> <a href="#">[4]</a>

## Operational Plan: Handling and Use

Adherence to a strict, step-by-step protocol is essential for the safe handling of **tert-Butyl 4-(methylamino)butylcarbamate**.

### 1. Preparation:

- Ensure all necessary PPE is available and in good condition.
- Work in a well-ventilated area, preferably within a chemical fume hood.[\[5\]](#)
- Locate the nearest eyewash station and safety shower before beginning work.[\[5\]](#)

- Have appropriate spill cleanup materials readily available.

## 2. Handling the Compound:

- Avoid direct contact with skin, eyes, and clothing.[\[5\]](#)
- Do not inhale vapors or mists.[\[4\]](#)
- Use spark-proof tools and equipment to prevent ignition.[\[7\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[8\]](#)

## 3. After Handling:

- Wash hands thoroughly with soap and water after handling is complete.[\[4\]](#)
- Remove any contaminated clothing immediately and launder it before reuse.[\[9\]](#)
- Do not eat, drink, or smoke in the work area.[\[4\]](#)

## Disposal Plan

Proper disposal of **tert-Butyl 4-(methylamino)butylcarbamate** and any contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Chemical Waste:

- Collect all waste containing **tert-Butyl 4-(methylamino)butylcarbamate** in a designated, properly labeled, and sealed container.
  - Dispose of the chemical waste through a licensed chemical waste disposal company.[\[7\]](#)
  - Do not dispose of this chemical down the drain or in regular trash.[\[7\]](#)

- Contaminated Materials:

- Any materials that have come into contact with the chemical, such as gloves, paper towels, and pipette tips, should be considered hazardous waste.

- Place all contaminated materials in a sealed bag or container that is clearly labeled as hazardous waste.
- Dispose of contaminated materials according to your institution's hazardous waste disposal guidelines.

## Experimental Protocol: General Weighing and Dilution Procedure

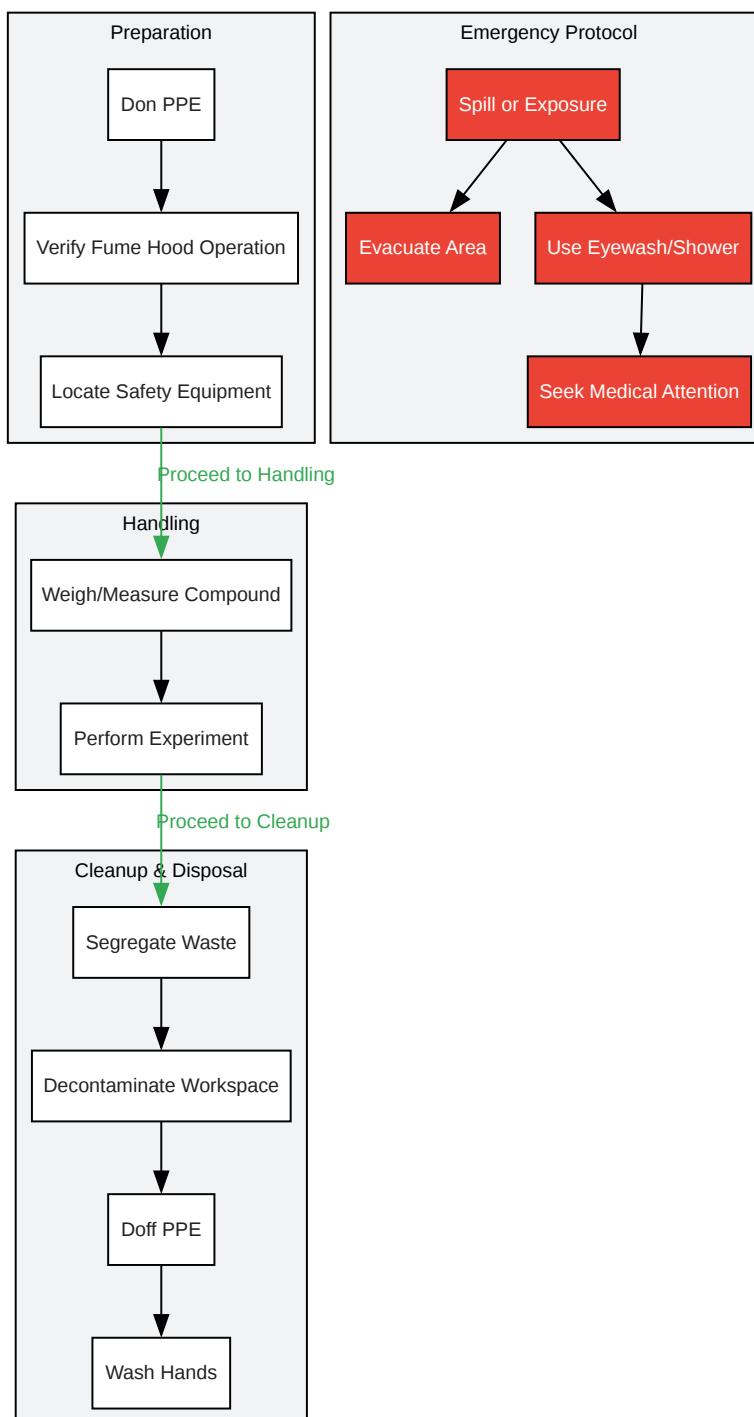
This protocol outlines a standard procedure for accurately weighing and diluting **tert-Butyl 4-(methylamino)butylcarbamate** for experimental use.

- Preparation: Don all required PPE as specified in the table above. Ensure the chemical fume hood is operational.
- Weighing:
  - Place a clean, empty weighing vessel on an analytical balance and tare it.
  - Carefully transfer the desired amount of **tert-Butyl 4-(methylamino)butylcarbamate** into the weighing vessel using a clean pipette.
  - Record the exact weight.
- Dilution:
  - In the fume hood, add the desired solvent to a volumetric flask.
  - Carefully transfer the weighed **tert-Butyl 4-(methylamino)butylcarbamate** into the volumetric flask.
  - Rinse the weighing vessel with a small amount of the solvent and add the rinsing to the volumetric flask to ensure a complete transfer.
  - Add the solvent to the flask until the bottom of the meniscus reaches the calibration mark.
  - Cap the flask and invert it several times to ensure a homogenous solution.

- Cleanup:
  - Clean all equipment that came into contact with the chemical.
  - Dispose of all waste materials as outlined in the Disposal Plan.
  - Wash hands thoroughly.

## Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **tert-Butyl 4-(methylamino)butylcarbamate**.



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Caption: Logical workflow for the safe handling of **tert-Butyl 4-(methylamino)butylcarbamate**.

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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)